

Application Note: Comprehensive Analytical Characterization of 6-Ethoxyquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name: 6-Ethoxyquinoline-3-carboxylic acid

CAS No.: 948289-86-9

Cat. No.: B1612527

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Target Audience: Analytical Chemists, Medicinal Chemists, and Drug Development

Professionals Compound: **6-Ethoxyquinoline-3-carboxylic acid** (CAS: 948289-86-9)

Molecular Formula: C₁₂H₁₁NO₃ | Molecular Weight: 217.22 g/mol

Scientific Context & Mechanistic Rationale

In modern drug discovery, quinoline-3-carboxylic acid derivatives are universally recognized as privileged scaffolds. They form the structural backbone of numerous critical therapeutics, ranging from [1\[1\]](#) to targeted [2\[2\]](#) and [3\[3\]](#).

As a critical intermediate, **6-Ethoxyquinoline-3-carboxylic acid** requires rigorous analytical characterization to ensure batch-to-batch consistency prior to downstream API synthesis[\[4\]](#). The fundamental analytical challenge with this molecule lies in its amphoteric nature: it possesses both a basic quinoline nitrogen and an acidic carboxylic acid group. This dual nature drives strong intermolecular hydrogen bonding, potential zwitterion formation, and complex chromatographic behavior. The protocols detailed below are designed as self-validating

systems that mechanically exploit these physicochemical properties to yield highly accurate structural and purity data.

Structural Elucidation: NMR and HRMS Workflows

Causality of Experimental Choices

To elucidate the structure of **6-Ethoxyquinoline-3-carboxylic acid**, we must overcome its tendency to self-associate.

- **NMR Solvent Selection:** Deuterated dimethyl sulfoxide (DMSO-d₆) is selected over CDCl₃. DMSO is a strong hydrogen-bond acceptor that effectively disrupts the intermolecular hydrogen bonds between the C3-carboxylic acid and the quinoline nitrogen. This prevents signal broadening and ensures sharp, highly resolved resonances. As reported for similar quinoline-3-carboxylic acids, the strongly deshielded carboxylic proton will reliably appear in the δ 14.6–15.3 ppm range under these conditions[2].
- **Mass Spectrometry Ionization:** Electrospray Ionization (ESI) in positive mode is chosen. The basic nature of the quinoline nitrogen readily accepts a proton from the acidic mobile phase, generating a robust [M+H]⁺ ion for exact mass determination.

Protocol 1: ¹H and ¹³C NMR Acquisition (Self-Validating)

Self-Validation Check: The method validates structural integrity by requiring a strict 2:3 integration ratio between the ethoxy -CH₂- quartet and the -CH₃ triplet.

- **Sample Preparation:** Accurately weigh 10–15 mg of **6-Ethoxyquinoline-3-carboxylic acid**.
- **Dissolution:** Dissolve the compound in 0.6 mL of DMSO-d₆ containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference standard (δ 0.00 ppm). Sonicate for 2 minutes until optically clear.
- **Acquisition (¹H NMR):** Transfer to a 5 mm NMR tube. Acquire at 400 MHz (or higher) at 298 K. Set the relaxation delay (D1) to 1.5 seconds to ensure complete relaxation of the rigid quinoline core protons. Acquire 16 scans.

- Acquisition (¹³C NMR): Acquire at 100 MHz. Set D1 to 2.0 seconds and acquire a minimum of 1024 scans to ensure an adequate signal-to-noise ratio for the quaternary carbons (C3, C4a, C8a).

Purity and Assay Determination: HPLC-UV Method

Causality of Chromatographic Conditions

Because **6-Ethoxyquinoline-3-carboxylic acid** is amphoteric, running it through an unbuffered or neutral mobile phase results in partial ionization, leading to severe peak tailing and split peaks due to secondary interactions with residual silanols on the stationary phase. By utilizing an acidic mobile phase (pH ~2.7–3.0) using 0.1% Formic Acid or a sodium citrate buffer, the C3-carboxylic acid is fully protonated (neutralized)[1]. This forces the molecule into a consistent cationic state (protonated quinoline nitrogen), which pairs well with the formate counter-ions, yielding sharp, symmetrical peaks on an end-capped Zorbax SB-C18 column[3].

Protocol 2: HPLC-UV Purity Assessment (Self-Validating)

Self-Validation Check: The protocol includes a mandatory blank injection to rule out carryover and a high-organic wash step (90% B) to validate that no highly lipophilic impurities are retained on the column.

- Mobile Phase Preparation:
 - Channel A: 0.1% Formic Acid in Milli-Q Water (pH ~2.7).
 - Channel B: HPLC-Grade Acetonitrile.
- Sample Preparation: Prepare a 1.0 mg/mL stock solution of the sample in Methanol:Water (50:50, v/v). Filter through a 0.22 µm PTFE syringe filter.
- System Setup:
 - Column: Agilent Zorbax SB-C18 (4.6 × 150 mm, 5 µm)[3].
 - Flow Rate: 1.0 mL/min.

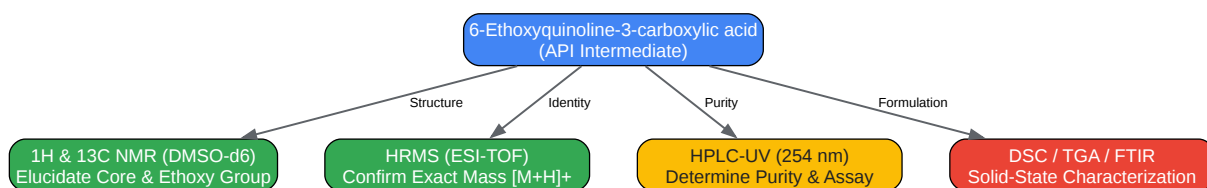
- Temperature: 30°C.
- Detection: UV Diode Array Detector (DAD) extracted at 254 nm.
- Gradient Program:
 - 0.0 – 2.0 min: 10% B (Isocratic hold to focus the analyte)
 - 2.0 – 10.0 min: 10% → 90% B (Linear gradient for separation)
 - 10.0 – 12.0 min: 90% B (High-organic wash to elute impurities)
 - 12.0 – 15.0 min: 10% B (Column re-equilibration)
- Execution: Inject 10 µL of the blank, followed by 10 µL of the sample. Integrate all peaks ≥ 0.05% area to determine total chromatographic purity.

Quantitative Data Summary

The following table summarizes the expected analytical parameters for high-purity **6-Ethoxyquinoline-3-carboxylic acid**.

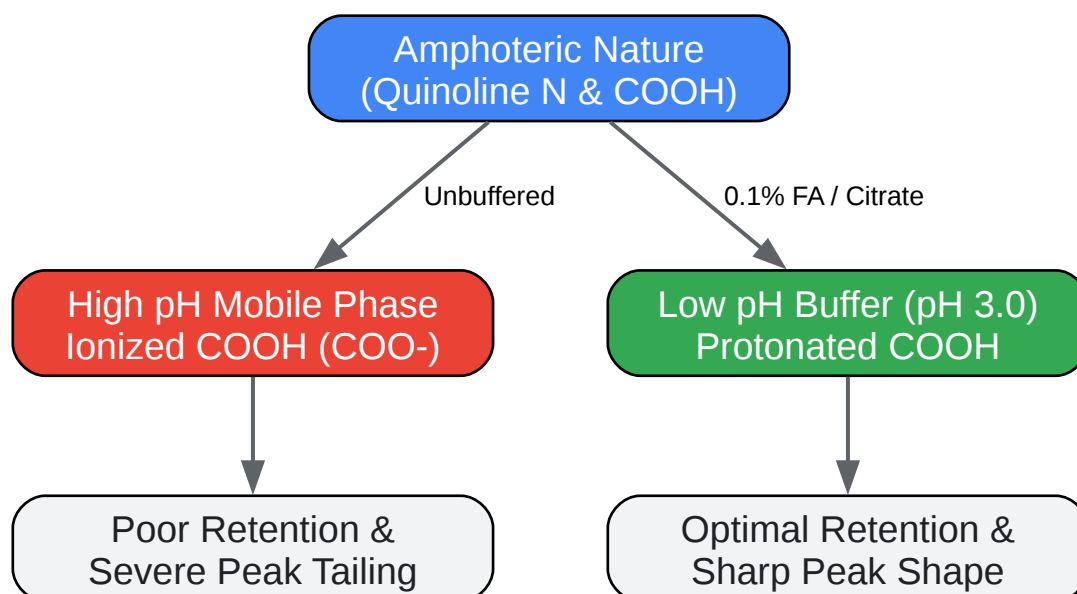
Analytical Parameter	Technique	Expected Value / Range	Structural Significance
Exact Mass [M+H] ⁺	HRMS (ESI-TOF)	218.0812 m/z	Confirms molecular formula (C ₁₂ H ₁₁ NO ₃)
Carboxylic Acid (-COOH)	¹ H NMR (DMSO-d ₆)	δ 13.0 – 15.3 ppm (br s, 1H)	Confirms presence of free acid at C3
Ethoxy Group (-OCH ₂ -)	¹ H NMR (DMSO-d ₆)	δ ~4.1 ppm (q, 2H)	Confirms ether linkage at C6
Ethoxy Group (-CH ₃)	¹ H NMR (DMSO-d ₆)	δ ~1.4 ppm (t, 3H)	Confirms terminal methyl of ethoxy
Quinoline Core (H ₂)	¹ H NMR (DMSO-d ₆)	δ 8.5 – 9.3 ppm (s, 1H)	Confirms substitution pattern
Chromatographic Purity	HPLC-UV (254 nm)	> 95.0% Area	Assesses suitability for API synthesis

Analytical Workflows & Mechanistic Visualizations



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Analytical Characterization Workflow for **6-Ethoxyquinoline-3-carboxylic acid**.



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Causality in HPLC Method Development for Amphoteric Quinoline Derivatives.

References

- Isolation and Characterization of an Impurity Obtained During the Synthesis of the Antibiotic Drug Sparfloxacin. Source: semanticscholar.org. URL:[[Link](#)]
- Design, Practical Synthesis, and Biological Evaluation of Novel 6-(Pyrazolylmethyl)-4-quinoline-3-carboxylic Acid Derivatives as HIV-1 Integrase Inhibitors. Source: mdpi.com. URL:[[Link](#)]
- Design, synthesis and evaluation of 3-quinoline carboxylic acids as new inhibitors of protein kinase CK2. Source: tandfonline.com. URL:[[Link](#)]

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. mdpi.com](https://mdpi.com) [mdpi.com]
- [3. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [4. 6-Ethoxyquinoline-3-carboxylic acid | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of 6-Ethoxyquinoline-3-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1612527/docs#application-note-comprehensive-analytical-characterization-of-6-ethoxyquinoline-3-carboxylic-acid>]

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